

Application Notes and Protocols for Ethyl 2-chloro-3-methylisonicotinate

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Compound of Interest

Compound Name: *Ethyl 2-chloro-3-methylisonicotinate*

Cat. No.: *B031184*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to the safe handling and storage of **Ethyl 2-chloro-3-methylisonicotinate** (CAS No. 301666-92-2). As a chlorinated pyridine derivative, this compound requires careful management in a laboratory setting to mitigate potential risks to personnel and the environment. The following protocols are designed to provide a self-validating system for safety, grounded in established best practices for chemical handling.

Understanding the Compound: Physicochemical Properties

Ethyl 2-chloro-3-methylisonicotinate is a substituted pyridine, a class of compounds widely used as intermediates in pharmaceutical and agrochemical synthesis. Its reactivity is largely dictated by the chloro- and ester functional groups on the pyridine ring.

Property	Value	Source
CAS Number	301666-92-2	Echemi[1]
Molecular Formula	C ₉ H ₁₀ ClNO ₂	Echemi[1]
Molecular Weight	199.63 g/mol	Echemi[1]
Boiling Point	282.3°C at 760 mmHg	Echemi[1]
Flash Point	124.5 ± 25.9 °C	Echemi[1]
Density	1.2 ± 0.1 g/cm ³	Echemi[1]

Hazard Identification and Risk Mitigation

While a comprehensive Safety Data Sheet (SDS) for **Ethyl 2-chloro-3-methylisonicotinate** is not readily available, data from structurally similar compounds, such as Ethyl 2-chloronicotinate, indicate several potential hazards.[1] Therefore, a cautious approach is mandatory.

Potential Hazards Include:

- Acute Oral Toxicity: Harmful if swallowed.
- Skin Corrosion/Irritation: May cause skin irritation.
- Serious Eye Damage/Irritation: May cause serious eye irritation.
- Respiratory Irritation: May cause respiratory tract irritation.

Causality of Experimental Choices: The protocols outlined below are designed based on the "As Low As Reasonably Practicable" (ALARP) principle for chemical exposure. Given the potential for respiratory, skin, and eye irritation, the primary directive is to prevent direct contact and inhalation.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to create a barrier between the researcher and the chemical.

- **Eye and Face Protection:** Chemical splash goggles are required at all times. A full-face shield should be worn over goggles when handling larger quantities or when there is a heightened risk of splashing.
- **Hand Protection:** Double-gloving with nitrile or neoprene gloves is recommended. Inspect gloves for any signs of degradation or punctures before use.
- **Body Protection:** A flame-resistant lab coat must be worn and kept fastened. For tasks with a higher risk of splashes, a chemical-resistant apron should be worn over the lab coat.
- **Respiratory Protection:** All handling of solid or solutions of **Ethyl 2-chloro-3-methylisonicotinate** should be conducted within a certified chemical fume hood to prevent inhalation of vapors or aerosols.

Preventative Handling Measures and Protocols

Adherence to the following handling procedures is critical for minimizing exposure risk.

General Handling

- Work in a well-ventilated area, preferably a certified chemical fume hood.^[1]
- Avoid contact with skin and eyes.^[1]
- Use non-sparking tools to prevent ignition of vapors.^[1]
- Take precautionary measures against static discharge.
- Do not eat, drink, or smoke in areas where the chemical is handled.

Protocol for Preparing a Stock Solution

This protocol provides a step-by-step method for safely preparing a stock solution of **Ethyl 2-chloro-3-methylisonicotinate**.

- **Preparation:** Before starting, ensure the chemical fume hood is operational and the sash is at the appropriate working height. Assemble all necessary equipment (glassware, stirrer, solvent, etc.) within the fume hood.

- Don PPE: Put on all required personal protective equipment as detailed in Section 3.
- Weighing the Compound: Tare a clean, dry beaker on a balance inside the fume hood. Carefully weigh the desired amount of **Ethyl 2-chloro-3-methylisonicotinate** into the beaker.
- Adding Solvent: Slowly add the desired solvent to the beaker containing the compound. Use a magnetic stirrer to aid in dissolution.
- Transfer and Storage: Once fully dissolved, transfer the solution to a clearly labeled, appropriate storage bottle. The label should include the compound name, concentration, solvent, date of preparation, and your initials.
- Cleaning: Triple-rinse all glassware that came into contact with the chemical with a suitable solvent. Collect the rinsate as hazardous waste.
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination. Wash hands thoroughly with soap and water.

Storage Procedures

Proper storage is crucial to maintain the integrity of the compound and ensure the safety of the laboratory environment.

- Store in a tightly closed container in a dry, cool, and well-ventilated place.^[1]
- Keep away from heat, sparks, and open flames.
- Incompatible Materials: Avoid strong oxidizing agents and strong bases.
- Store in a locked cabinet or a designated area with restricted access.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill Management

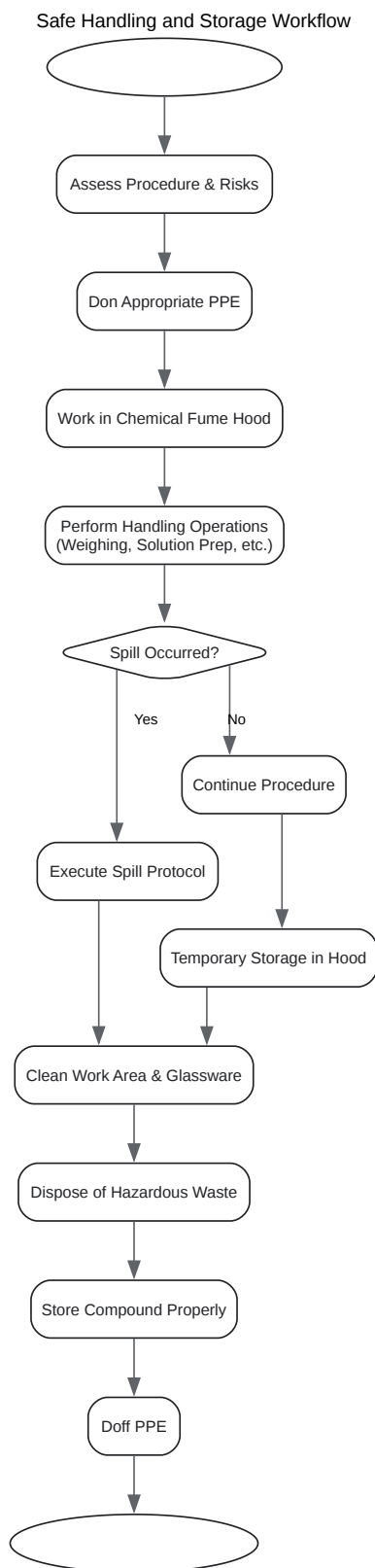
- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: Wearing appropriate PPE, cover the spill with an inert, non-combustible absorbent material (e.g., sand, vermiculite).
- Collect: Carefully scoop the absorbed material into a sealable, labeled container for hazardous waste disposal.
- Clean: Clean the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.

Waste Disposal

All waste containing **Ethyl 2-chloro-3-methylisonicotinate**, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous waste. Follow all local, state, and federal regulations for hazardous waste disposal.

Visualization of Safe Handling Workflow

The following diagram illustrates the key decision points and procedures for the safe handling of **Ethyl 2-chloro-3-methylisonicotinate**.



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Caption: Workflow for safe handling of **Ethyl 2-chloro-3-methylisonicotinate**.

References

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Sources

- 1. echemi.com [echemi.com]
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